

# An In-depth Technical Guide to Isoindolin-5-ol: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isoindolin-5-ol*

Cat. No.: *B105855*

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## Introduction

**Isoindolin-5-ol**, a heterocyclic organic compound, has garnered interest within the scientific community, particularly in the realm of medicinal chemistry and drug development. Its core structure, an isoindoline moiety with a hydroxyl substitution, serves as a versatile scaffold for the synthesis of various biologically active molecules. This technical guide provides a comprehensive overview of the chemical properties and structural features of **Isoindolin-5-ol**, presenting key data in a structured format to facilitate research and development efforts.

## Chemical Structure and Identification

**Isoindolin-5-ol**, also known as 2,3-dihydro-1H-isoindol-5-ol or 5-hydroxyisoindoline, possesses a bicyclic structure composed of a benzene ring fused to a five-membered nitrogen-containing ring. The hydroxyl group at the 5-position is a key feature influencing its chemical reactivity and potential biological interactions.

Table 1: Structural and Identification Data for **Isoindolin-5-ol**

Identifier	Value
IUPAC Name	2,3-dihydro-1H-isoindol-5-ol
CAS Number	54544-67-1[1][2]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO[1]
SMILES	OCc1cc2c(cc1)CNC2
InChI Key	InChI=1S/C8H9NO/c9-6-1-2-7-4-10-5-8(7)3-6/h1-3,10H,4-5H2

## Physicochemical Properties

The physicochemical properties of **Isoindolin-5-ol** are crucial for its handling, formulation, and biological activity. While experimental data for some properties are limited, the available information is summarized below.

Table 2: Physicochemical Properties of **Isoindolin-5-ol**

Property	Value
Molecular Weight	135.165 g/mol [1]
Appearance	Dark Red to Very Dark Brown Solid
Melting Point	Not available
Boiling Point	Not available
Solubility	Slightly soluble in DMSO and Methanol.
pKa	Not available

## Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **Isoindolin-5-ol** is not readily available in the public domain, the synthesis of related isoindolinone derivatives has been documented. For instance, the synthesis of 3-hydroxyisoindolin-1-ones can be achieved

through the nucleophilic addition of primary amines to 3-alkylidenelactones, a reaction that can be accelerated by ultrasonic irradiation.

A plausible synthetic approach for **Isoindolin-5-ol** could involve the reduction of 5-hydroxyisoindoline-1,3-dione. A general protocol for the synthesis of the related compound, 5-hydroxyisoindoline-1,3-dione, is provided below as a reference.

## Experimental Protocol: Synthesis of 5-Hydroxyisoindoline-1,3-dione

Materials:

- 4-Hydroxyphthalic acid
- Ammonium carbonate
- Concentrated hydrochloric acid
- Acetic acid
- 1N Sodium hydroxide (NaOH) solution
- 1N Hydrochloric acid (HCl) solution

Procedure:

- A mixture of ammonium carbonate (5.28 g, 54.9 mmol) in concentrated hydrochloric acid is prepared.
- 4-Hydroxyphthalic acid (5.0 g, 27.45 mmol) dissolved in acetic acid (25 mL) is slowly added to the ammonium carbonate mixture.
- The reaction mixture is heated at 120 °C for 45 minutes.
- The temperature is then raised to 160 °C and heating is continued for an additional 2 hours.
- The mixture is concentrated to approximately 15 mL at 160 °C and subsequently cooled to room temperature.

- The pH of the solution is adjusted to 10 with 1N NaOH solution.
- The mixture is then cooled to 0 °C and slowly acidified to pH 5 with 1N HCl solution.
- The resulting precipitate is collected by filtration and dried under reduced pressure to yield 5-hydroxyisoindoline-1,3-dione.

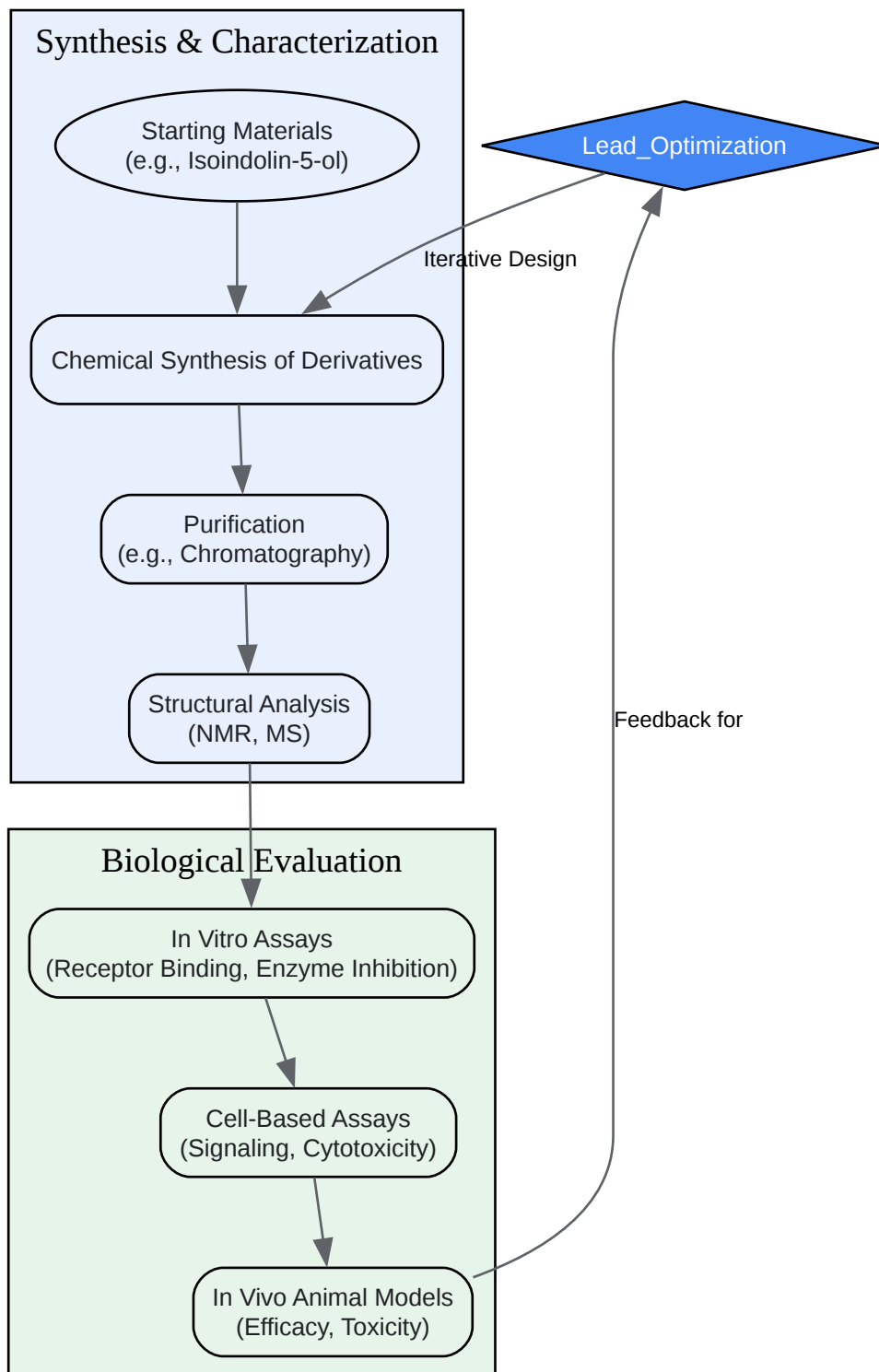
This protocol for a related compound can serve as a starting point for developing a synthesis route for **Isoindolin-5-ol**, likely involving a subsequent reduction step of the dione.

## Biological Activity and Potential Applications

**Isoindolin-5-ol** and its derivatives have shown potential in the development of therapeutic agents. Notably, 5-hydroxyisoindoline is utilized in the synthesis of 6-alkoxyisoindolin-1-one based dopamine D2 partial agonists, which have potential antipsychotic properties.<sup>[1]</sup>

## Signaling Pathway Involvement

The primary recognized biological relevance of **Isoindolin-5-ol** is as a precursor in the synthesis of dopamine D2 receptor partial agonists. The signaling pathway for dopamine D2 receptor activation is a critical area of research in neuroscience and pharmacology.



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## References

- 1. mdpi.com [mdpi.com]
- 2. Synthesis of Novel Isoindolinones: Carbonic Anhydrase Inhibition Profiles, Antioxidant Potential, Antimicrobial Effect, Cytotoxicity and Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)